

Memnobotrin A: A Fungal Metabolite from *Memnoniella echinata*

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Compound of Interest

Compound Name: *Memnobotrin A*

Cat. No.: B1247941

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An In-depth Technical Guide on the Origin and Characterization of **Memnobotrin A**

This technical guide provides a comprehensive overview of the origin, isolation, and structural elucidation of **Memnobotrin A**, a novel natural product. The information is intended for researchers, scientists, and drug development professionals engaged in the study of secondary metabolites and their potential applications.

Executive Summary

Memnobotrin A is a novel metabolite first isolated from the fungus *Memnoniella echinata*.^[1] This discovery was part of a broader investigation into the secondary metabolites produced by this fungal species. The structure of **Memnobotrin A** was elucidated using a combination of spectroscopic techniques and its absolute stereochemistry was definitively determined by X-ray crystallography.^[1] Preliminary biological activity screenings have indicated that **Memnobotrin A** possesses both antineoplastic and antibiotic properties, suggesting its potential as a lead compound for further drug development.

Origin and Biological Source

Memnobotrin A is a secondary metabolite produced by the fungus *Memnoniella echinata*.^{[1][2]} *M. echinata* is a cellulolytic fungus often found in environments with high cellulose content, such as on paper, wallpaper, and plant material.^[2] It is closely related to the genus *Stachybotrys* and is known to produce a variety of mycotoxins.^{[2][3][4]} The specific strain from which **Memnobotrin A** was first isolated is designated as JS6308.^[1]

Isolation and Purification

The isolation of **Memnobotrin A** from a rice culture of *Memnoniella echinata* (JS6308) was achieved through a multi-step process involving solvent extraction and chromatographic separation.^[1]

Experimental Protocol: Fermentation and Extraction

While the specific fermentation parameters and extraction yields are not detailed in publicly available abstracts, the general workflow can be outlined as follows:

- **Fermentation:** *Memnoniella echinata* (JS6308) was cultured on a solid rice medium. This method is commonly used for inducing the production of secondary metabolites in fungi.
- **Solvent Extraction:** The rice culture was then subjected to solvent extraction to isolate the crude mixture of metabolites.

Experimental Protocol: Chromatographic Purification

The crude extract was further purified using radial silica chromatography to yield **Memnobotrin A** as a pure compound.^[1]

Structural Elucidation

The chemical structure of **Memnobotrin A** was determined through a combination of advanced analytical techniques.

Spectroscopic Analysis

A suite of spectroscopic methods was employed to determine the planar structure of **Memnobotrin A**.^[1] While the specific spectral data is not available in the public domain, these techniques typically include:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To determine the carbon-hydrogen framework of the molecule.
- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Infrared (IR) Spectroscopy:** To identify the functional groups present in the molecule.

- Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify any chromophores within the structure.

X-ray Crystallography

The definitive three-dimensional structure and absolute stereochemistry of **Memnobotrin A** were established through single-crystal X-ray crystallography.^[1] This technique provides precise information on the spatial arrangement of atoms within the crystal lattice.

Biological Activity and Signaling Pathways

Initial studies have classified **Memnobotrin A** as having antineoplastic and antibiotic properties.^[1] However, detailed information regarding its specific mechanism of action, the signaling pathways it modulates, and quantitative data on its biological activity (e.g., IC₅₀ or MIC values) are not available in the current body of publicly accessible scientific literature. Further research is required to elucidate the specific cellular targets and molecular pathways through which **Memnobotrin A** exerts its biological effects.

Due to the lack of available data on the signaling pathways affected by **Memnobotrin A**, a diagrammatic representation cannot be provided at this time.

Data Summary

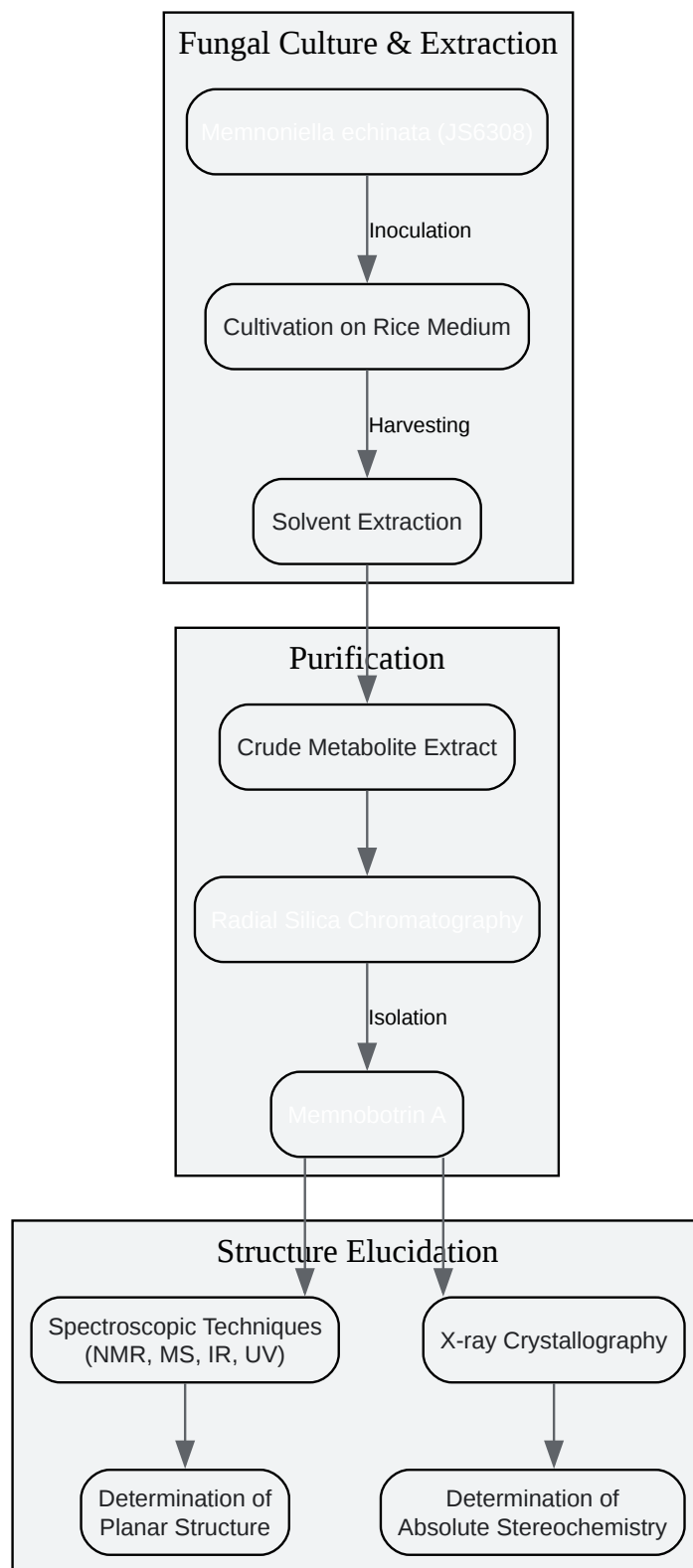
A comprehensive summary of quantitative data, including yields from extraction and purification steps, as well as specific biological activity metrics, is not available in the public domain.

Conclusion

Memnobotrin A is a novel natural product with a confirmed structure, originating from the fungus *Memnoniella echinata*. Its reported antineoplastic and antibiotic activities mark it as a compound of interest for further investigation in drug discovery. However, a significant gap exists in the publicly available information regarding the detailed experimental protocols for its isolation, comprehensive quantitative data, and its mechanism of action at a molecular level. Future research efforts are needed to fully characterize the therapeutic potential of this fungal metabolite.

Visualizations

Experimental Workflow for the Discovery of Memnobotrin A



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Caption: Workflow for the isolation and structural elucidation of **Memnobotrin A**.

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References

- 1. Memnobotrins and memnoconols: novel metabolites from Memnoniella echinata - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. library.bustmold.com [library.bustmold.com]
- 3. Toxigenic molds in water-damaged buildings: dechlorogriseofulvins from Memnoniella echinata - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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